

Proper Disposal of 3-Pyridinemethanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Pyridinemethanol

Cat. No.: B1662793

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **3-Pyridinemethanol** (CAS No. 100-55-0), also known as nicotiny alcohol or 3-pyridylcarbinol. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure safety and compliance with environmental regulations.

3-Pyridinemethanol is a hazardous chemical requiring careful handling and disposal. It is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation^[1]. Improper disposal can lead to environmental contamination and health risks. Therefore, it is imperative that this substance is not discharged into sewer systems or disposed of with regular trash^{[2][3]}.

Core Disposal Procedures

The primary method for the disposal of **3-Pyridinemethanol** is through an approved hazardous waste disposal facility.^{[1][4]} This typically involves incineration by a licensed chemical destruction plant.

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
 - Clearly label all containers of **3-Pyridinemethanol** waste with its name and associated hazards.

- Do not mix **3-Pyridinemethanol** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office[4].
- Container Management:
 - Keep **3-Pyridinemethanol** waste in its original container or a compatible, properly sealed container to prevent leaks or spills[1][2][4].
 - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials such as acids, strong oxidizing agents, and acid chlorides[1][3].
- Disposal of Contaminated Materials:
 - Any materials that have come into contact with **3-Pyridinemethanol**, such as personal protective equipment (PPE), absorbent materials from spills, or empty containers, must be treated as hazardous waste.
 - Contaminated packaging should be disposed of as unused product[4]. Alternatively, containers can be triple-rinsed and offered for recycling or reconditioning, or punctured to render them unusable before disposal in a sanitary landfill, in accordance with local regulations[2][5].
- Arranging for Disposal:
 - Contact your institution's EHS office or a licensed chemical waste disposal company to arrange for pickup and disposal[2][4].
 - Ensure that all disposal activities comply with local, regional, and national hazardous waste regulations[4][6][7].

Emergency Procedures for Spills

In the event of a spill, immediate action is necessary to contain the material and prevent exposure.

- Ensure Proper Ventilation: Work in a well-ventilated area or use a fume hood to minimize inhalation of vapors[3].

- Contain the Spill: Use inert absorbent materials such as sand, vermiculite, or diatomite to contain the spill[3][4].
- Collect and Dispose: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal[2][4].
- Decontaminate: Clean the spill area thoroughly.

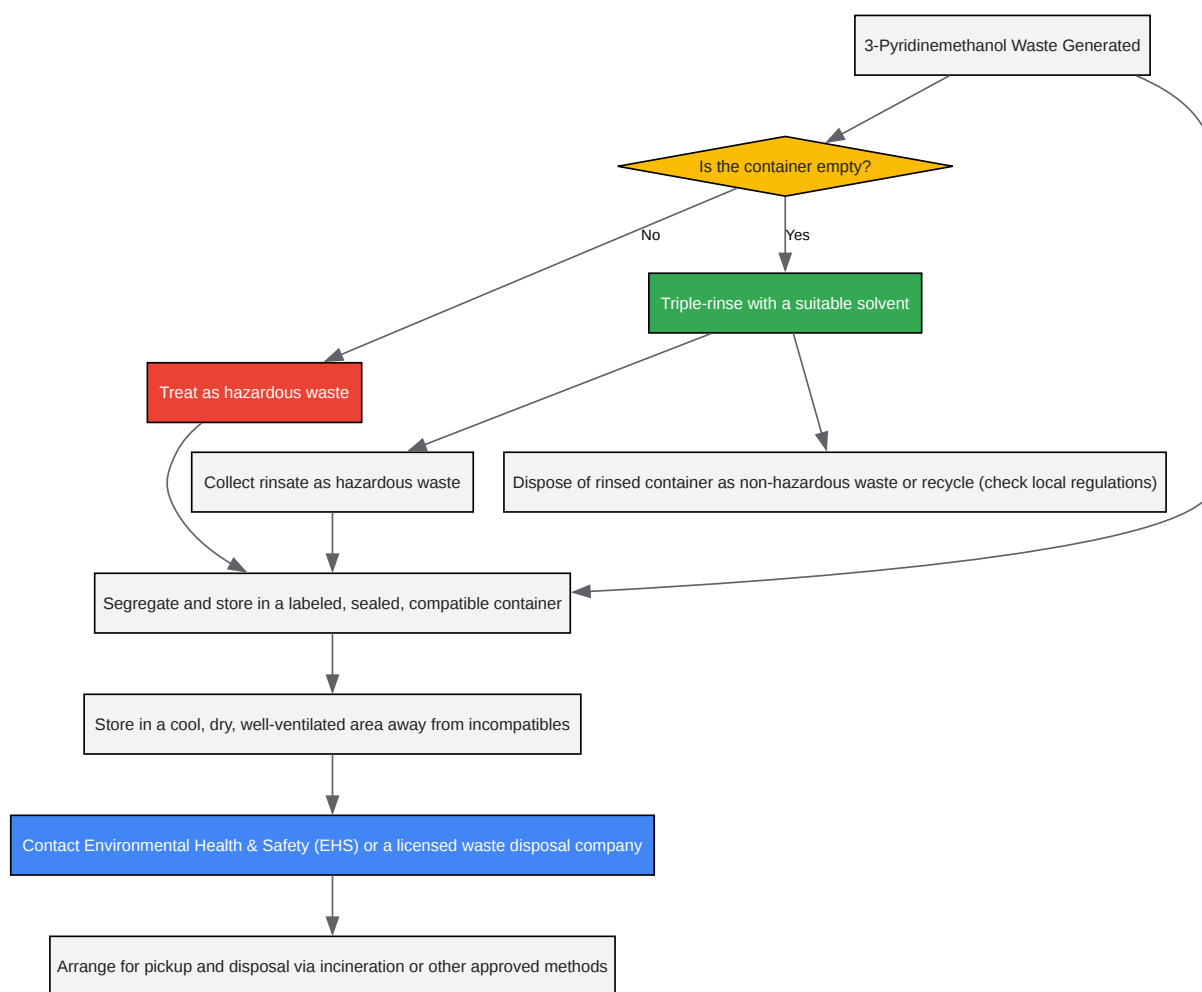
Quantitative Data

At present, there is no specific quantitative data available in the provided search results regarding permissible disposal concentrations or other quantitative waste-related metrics for **3-Pyridinemethanol**. Always consult your local and institutional regulations for any specific quantitative limits.

Physical and Chemical Properties[1][8]	
Physical State	Liquid
Appearance	Light yellow
Odor	Odorless
Melting Point/Range	-7 °C / 19.4 °F
Boiling Point/Range	259 °C / 498.2 °F @ 760 mmHg
Flash Point	149 °C / 300.2 °F
Specific Gravity	1.124

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **3-Pyridinemethanol**.



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Disposal workflow for **3-Pyridinemethanol**.

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- To cite this document: BenchChem. [Proper Disposal of 3-Pyridinemethanol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662793#3-pyridinemethanol-proper-disposal-procedures]

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